

Comparative analysis of disulfurous acid and sulfuric acid

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Compound of Interest

Compound Name: *Disulfurous acid*

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A Comparative Analysis of **Disulfurous Acid** and Sulfuric Acid for Researchers and Drug Development Professionals

This guide provides an objective comparison of **disulfurous acid** and sulfuric acid, focusing on their chemical properties, stability, reactivity, and applications. The information is intended for researchers, scientists, and professionals in drug development, with supporting data and experimental methodologies presented for clarity and practical application.

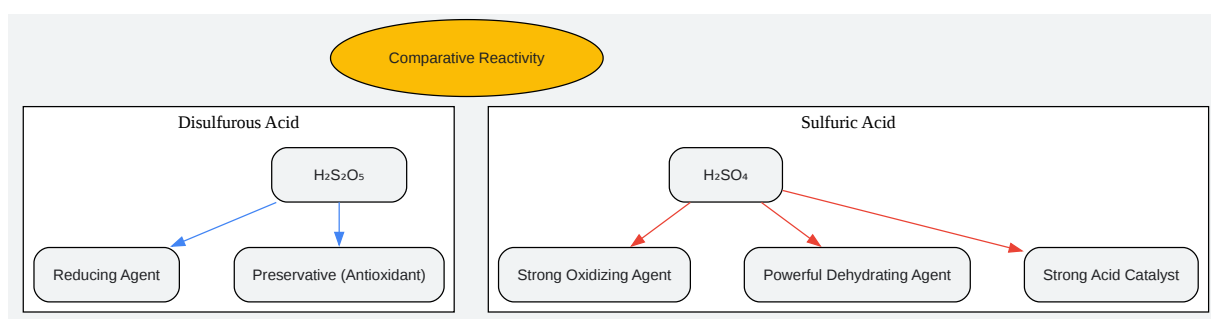
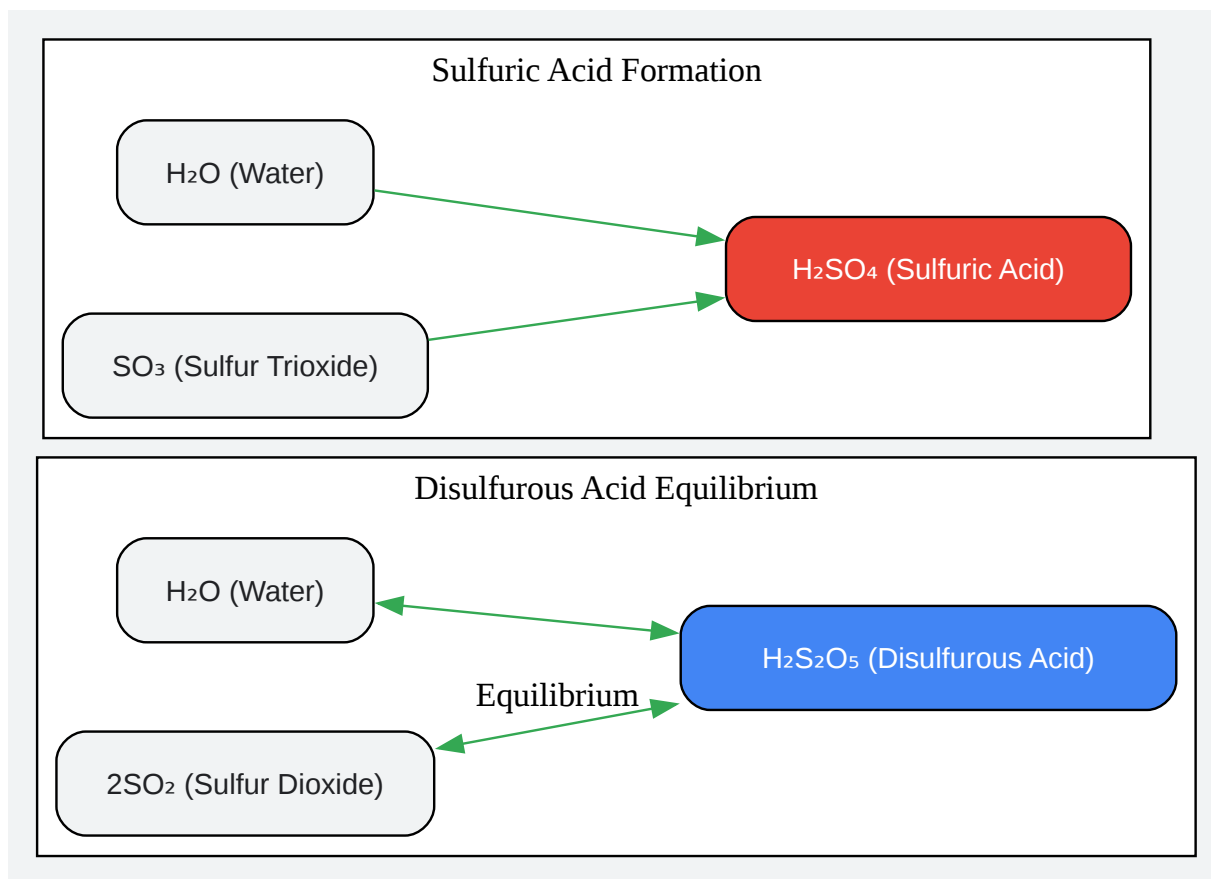
Fundamental Chemical and Physical Properties

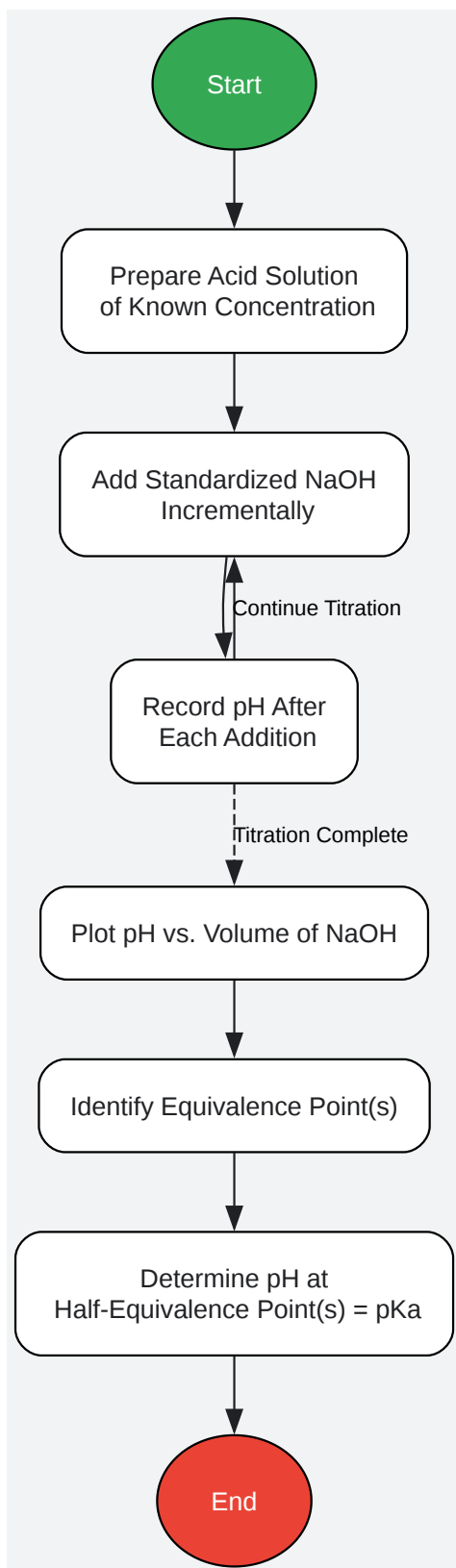
Disulfurous acid and sulfuric acid, while both oxoacids of sulfur, exhibit significant differences in their fundamental properties, stemming from their distinct molecular structures.

Property	Disulfurous Acid	Sulfuric Acid
Chemical Formula	H ₂ S ₂ O ₅	H ₂ SO ₄
Molar Mass	146.14 g/mol [1][2]	98.08 g/mol [3][4]
Structure	Contains two directly linked sulfur atoms with different oxidation states (+5 and +3). The structure is HO-S(=O) ₂ -S(=O)-OH.[1][5][6]	A central sulfur atom in a +6 oxidation state is tetrahedrally bonded to two hydroxyl groups and two oxygen atoms.[4][7][8]
Acidity (pKa)	Weak Acid	Strong Acid
pKa ₁ ≈ 1.81 (for the related sulfurous acid)[9]	pKa ₁ ≈ -3[3]	
pKa ₂ (not well-defined)	pKa ₂ ≈ 2[3]	
Stability	Unstable, considered a "phantom acid" that does not exist in a free state. It is present in equilibrium in aqueous solutions of sulfur dioxide.[1][5][6][10]	Highly stable, hygroscopic, and can be isolated as a pure, viscous liquid.[3][7][11]
Physical State	Only exists in aqueous solution.[1][5]	Colorless, odorless, oily liquid.[3][7]

Molecular Structure and Formation

The distinct structures of these acids dictate their chemical behavior. Sulfuric acid's symmetrical, high-oxidation-state structure contributes to its stability and strength. **Disulfurous acid's** S-S bond and mixed oxidation states are key to its instability and reducing properties.





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